

# Application Note: Standardized Oral Gavage Protocol for K145 in Mice

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## Compound of Interest

Compound Name: K145

Cat. No.: B560086

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for the oral administration of **K145**, a selective sphingosine kinase-2 (SphK2) inhibitor, to mice. The protocol outlines best practices for dose preparation, administration, and post-procedure monitoring to ensure animal welfare and data reproducibility.

## Introduction

**K145** is a selective, substrate-competitive, and orally active inhibitor of sphingosine kinase-2 (SphK2), an enzyme critical in the sphingolipid metabolic pathway.[1][2][3] SphK2 catalyzes the phosphorylation of sphingosine to form sphingosine-1-phosphate (S1P), a key signaling molecule involved in various cellular processes, including cell growth, apoptosis, and inflammation.[4] **K145** has demonstrated anti-proliferative and apoptotic effects in cancer cell lines and has shown anti-tumor activity in mouse xenograft models.[2][5][6]

Accurate and consistent oral administration is crucial for evaluating the in vivo efficacy and pharmacokinetics of compounds like **K145**. Oral gavage is a common method for delivering precise volumes of a substance directly into the stomach of rodents.[7][8] This protocol provides a standardized procedure adapted for **K145** administration in mice.

## Quantitative Data for Oral Gavage in Mice

The following table summarizes key quantitative parameters for performing oral gavage in mice. Adherence to these guidelines is critical to prevent injury and ensure accurate dosing.

| Parameter                | Guideline                 | Notes   |
|--------------------------|---------------------------|---|
| Maximum Dosing Volume    | 5-10 mL/kg[7][8][9]       | Using the smallest effective volume is recommended to minimize the risk of reflux and aspiration.[7][10] For a 25g mouse, a 10 mL/kg dose is 0.25 mL.                       |
| Gavage Needle Gauge      | 18-24 gauge[7][8][10]     | The specific size depends on the age and weight of the mouse. For adult mice (~20-30g), a 20-22G needle is common.[7][10]   |
| Gavage Needle Length     | 1 to 1.5 inches[7][8]     | The needle should have a smooth, rounded tip to prevent esophageal trauma.[7][8] The length should be pre-measured from the tip of the mouse's nose to the last rib.[8][11] |
| Dosing Frequency         | Up to 3 times in 24 hours | Justification is required for more frequent dosing and must be approved by the institutional animal care and use committee.[7][8]   |
| K145 Published Oral Dose | 50 mg/kg, daily[2]        | This dose was shown to significantly inhibit U937 tumor growth in nude mice.[2]   |

## Experimental Protocol: Oral Gavage of K145

This protocol details the necessary steps for the safe and effective oral administration of **K145** to mice.

## Materials and Equipment

- **K145** hydrochloride[2]
- Vehicle for solubilization (e.g., DMSO, sterile water, saline, Tween 80)
- Appropriately sized sterile syringes (1 mL)
- Sterile oral gavage needles (stainless steel or flexible plastic with rounded tips)[7]
- Scale for weighing mice
- 70% ethanol for disinfection
- Personal Protective Equipment (PPE): lab coat, gloves, eye protection

## Dose Preparation

- Solubilization: **K145** hydrochloride is soluble in DMSO and water.[12] For in vivo use, a common vehicle formulation is 5-10% DMSO, 5-10% Tween 80, and 80-90% sterile saline or water. The final formulation should be sterile-filtered.
- Calculation: Calculate the required volume of **K145** solution based on the individual mouse's body weight and the target dose (e.g., 50 mg/kg).
  - Formula:  $\text{Dose (mL)} = [\text{Weight (kg)} \times \text{Dose (mg/kg)}] / \text{Concentration (mg/mL)}$
- Syringe Preparation: Draw the calculated volume into a sterile 1 mL syringe. Ensure there are no air bubbles. Attach the gavage needle securely.

## Administration Procedure

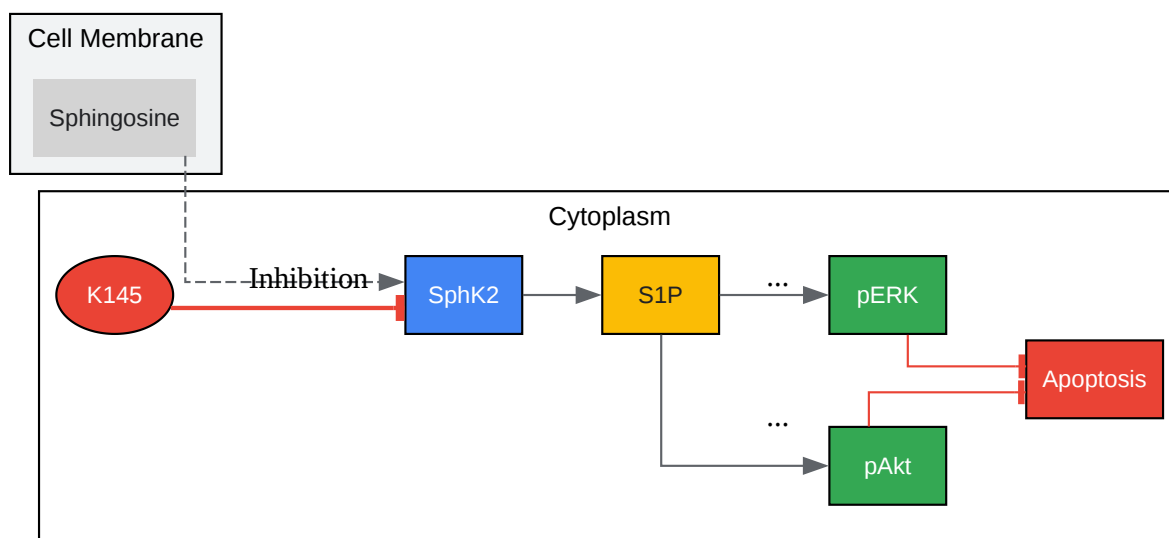
- Animal Restraint:
  - Weigh the mouse to confirm the correct dosing volume.[7][11]

- Gently but firmly restrain the mouse by scruffing the loose skin over the shoulders and neck using your non-dominant hand.[\[8\]](#)[\[10\]](#) This should immobilize the head and cause the forelegs to extend to the sides.[\[10\]](#)
- Hold the mouse in a vertical position to straighten the path to the esophagus.[\[9\]](#)
- Gavage Needle Insertion:
  - Measure the correct insertion depth by holding the gavage needle alongside the mouse, with the tip at the corner of the mouth and the end at the last rib. Mark the needle at the level of the nose with a permanent marker to prevent over-insertion.[\[8\]](#)[\[11\]](#)
  - Introduce the gavage needle into the mouth at the diastema (the gap between the incisors and molars).[\[8\]](#)[\[13\]](#)
  - Gently advance the needle along the roof of the mouth toward the back of the throat. The mouse should swallow as the needle enters the esophagus.[\[8\]](#)[\[11\]](#)
  - The needle should pass smoothly without resistance. Never force the needle. If resistance is met, it may have entered the trachea. Withdraw immediately and restart the process.[\[10\]](#)[\[11\]](#)
- Substance Delivery:
  - Once the needle is correctly positioned in the esophagus, slowly depress the syringe plunger to deliver the **K145** solution over 2-3 seconds.[\[13\]](#)
  - Observe the animal for any signs of distress during administration.
- Needle Withdrawal and Monitoring:
  - After delivery, gently withdraw the needle along the same path of insertion.[\[8\]](#)
  - Return the mouse to its home cage and monitor it for at least 5-10 minutes for any immediate adverse reactions, such as labored breathing or distress.[\[7\]](#)[\[8\]](#)
  - Continue to monitor the animal 12-24 hours post-procedure.[\[7\]](#)[\[8\]](#)

## Signaling Pathway and Workflow Diagrams

### K145 Signaling Pathway

**K145** selectively inhibits SphK2, preventing the conversion of Sphingosine to S1P. This action has been shown to decrease the phosphorylation of downstream effectors like ERK and Akt, ultimately promoting apoptosis in cancer cells.[2][4]

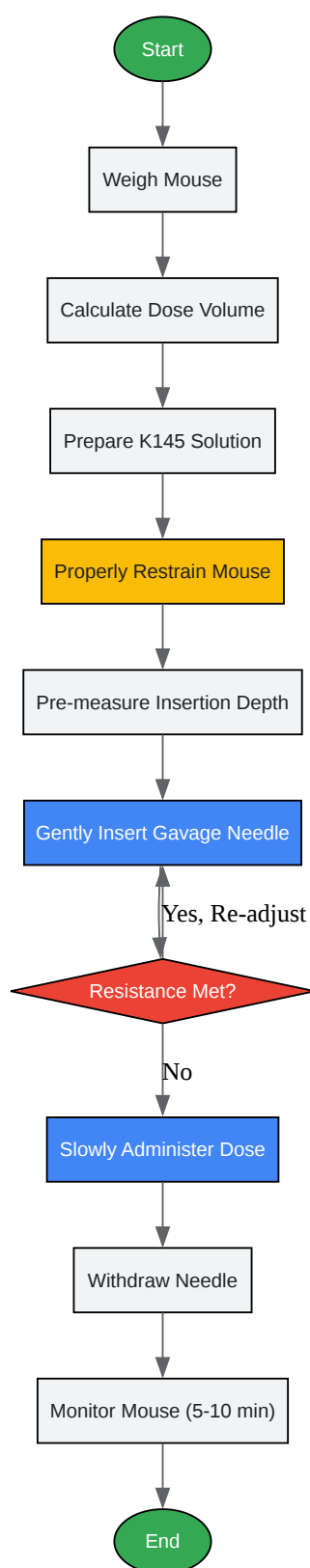


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Caption: **K145** inhibits SphK2, blocking S1P production and downstream signaling.

### Experimental Workflow for Oral Gavage

The following diagram illustrates the logical flow of the oral gavage procedure.



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Caption: Step-by-step workflow for the mouse oral gavage procedure.

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## References

- 1. selleckchem.com [selleckchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. bocsci.com [bocsci.com]
- 4. researchgate.net [researchgate.net]
- 5. medkoo.com [medkoo.com]
- 6. K145 - Amerigo Scientific [amerigoscientific.com]
- 7. iacuc.wsu.edu [iacuc.wsu.edu]
- 8. iacuc.ucsf.edu [iacuc.ucsf.edu]
- 9. ouv.vt.edu [ouv.vt.edu]
- 10. uac.arizona.edu [uac.arizona.edu]
- 11. research.fsu.edu [research.fsu.edu]
- 12. K145 hydrochloride - Immunomart [immunomart.com]
- 13. animalcare.ubc.ca [animalcare.ubc.ca]
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